

# 3-chlorocyclopentene CAS number and safety data sheet

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## Compound of Interest

Compound Name: 3-Chlorocyclopentene

Cat. No.: B1346679

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## An In-depth Technical Guide to 3-Chlorocyclopentene

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide provides a comprehensive overview of **3-chlorocyclopentene**, a versatile intermediate in organic synthesis.

## Chemical Identity

CAS Number: 96-40-2[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Molecular Formula: C<sub>5</sub>H<sub>7</sub>Cl[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Synonyms: 3-chloro-1-cyclopentene, 2-cyclopentenyl chloride[\[1\]](#)[\[4\]](#)

## Physicochemical Properties

The following table summarizes the key quantitative data for **3-chlorocyclopentene**.

Property	Value	Source
Molecular Weight	102.56 g/mol	<a href="#">[2]</a> <a href="#">[6]</a>
Boiling Point	120.7 °C at 760 mmHg	<a href="#">[3]</a> <a href="#">[7]</a>
Density	1.05 g/cm³ at 25 °C	<a href="#">[3]</a> <a href="#">[7]</a>
Flash Point	8.7 °C	<a href="#">[3]</a> <a href="#">[4]</a>
Refractive Index	1.483 at 20 °C	<a href="#">[3]</a> <a href="#">[7]</a>
Vapor Pressure	18.1 mmHg at 25°C	<a href="#">[3]</a> <a href="#">[4]</a>

## Safety Data Sheet (SDS) Summary

### Hazard Identification:

**3-Chlorocyclopentene** is a hazardous substance with the following classifications:

- Flammable Liquid: It is a highly flammable liquid and vapor (H225).[\[6\]](#)
- Skin Irritant: Causes skin irritation (H315).[\[6\]](#)
- Eye Irritant: Causes serious eye irritation (H319).[\[6\]](#)
- Respiratory Irritant: May cause respiratory irritation (H335).[\[6\]](#)
- Explosion Risk: It is unstable and may decompose explosively at room temperature.[\[1\]](#)[\[7\]](#)  
When heated to decomposition, it emits toxic fumes of chloride.[\[1\]](#)

### Handling and Storage:

- Storage: Store in a cool, well-ventilated warehouse in a sealed container, away from fire and oxidants.[\[7\]](#) It is recommended to use explosion-proof storage facilities.[\[7\]](#)
- Handling: Use in a well-ventilated area. Avoid breathing vapors or mist. Keep away from sources of ignition and prevent the buildup of electrostatic charge.[\[8\]](#)

### First Aid Measures:

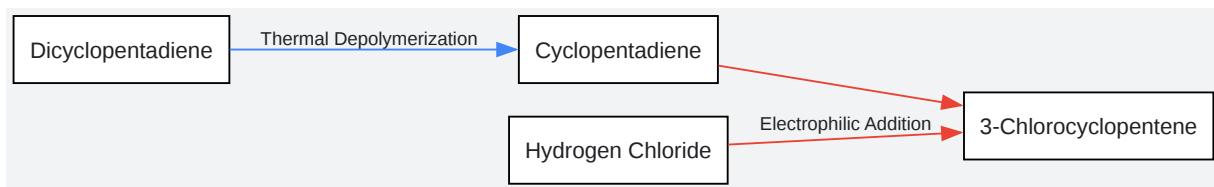
- Inhalation: If inhaled, move the person to fresh air. If not breathing, give artificial respiration and consult a physician.[8]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[8]
- Eye Contact: Flush eyes with water as a precaution.[8]
- Ingestion: Do NOT induce vomiting.[8]

## Experimental Protocols

### 1. Synthesis of **3-Chlorocyclopentene** from Cyclopentadiene

The primary industrial method for synthesizing **3-chlorocyclopentene** involves the direct halogenation of cyclopentadiene.[2]

- Starting Material: Cyclopentadiene is typically obtained through the thermal depolymerization of its dimer, dicyclopentadiene.[2]
- Reaction: Hydrogen chloride is added to cyclopentadiene. This is an electrophilic addition reaction where the double bond of the cyclopentadiene attacks the hydrogen of the HCl, forming a carbocation intermediate. The chloride ion then attacks the carbocation to form **3-chlorocyclopentene**.



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Caption: Synthesis of **3-Chlorocyclopentene**.

### 2. Application in Polymer Synthesis: Cationic Polymerization of Isobutene

**3-Chlorocyclopentene** is utilized as an initiator in the quasi-living cationic polymerization of isobutene.[3][4] This method allows for the controlled synthesis of polymers with specific molecular weights and architectures.[4]

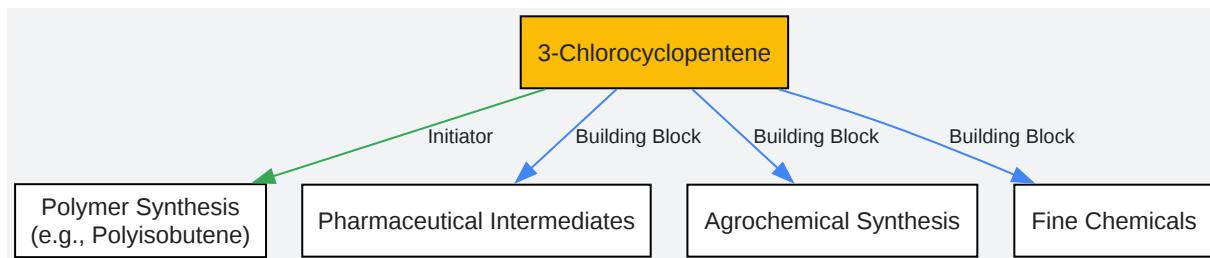
- Initiation: **3-Chlorocyclopentene** acts as a source of carbocations, which initiates the polymerization of isobutene monomers.
- Propagation: The carbocationic chain end propagates by adding isobutene monomers.
- Controlled Polymerization: The "quasi-living" nature of this polymerization allows for the formation of polyisobutene with a narrow molecular weight distribution.

## Applications in Research and Development

Beyond polymer science, **3-chlorocyclopentene** serves as a valuable building block in the synthesis of various organic compounds.[4] Its bifunctionality, possessing both a reactive chlorine atom and a double bond, enables a wide range of chemical transformations, including:

- Nucleophilic substitution reactions at the chlorinated carbon.[7]
- Electrophilic addition reactions across the double bond.[7]

These reactive sites make it a useful intermediate in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals.[4][7] For example, it can be used to introduce cyclopentene structures into larger molecules.[7]



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Caption: Applications of **3-Chlorocyclopentene**.

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